

4'-Chloroacetoacetanilide: A Technical Health and Safety Compendium

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive health and safety information for **4'-Chloroacetoacetanilide**, a chemical compound utilized in various research and development applications. This document synthesizes critical data from multiple safety data sheets and chemical databases to ensure safe handling, storage, and emergency response.

Chemical and Physical Properties

A thorough understanding of the physical and chemical properties of **4'- Chloroacetoacetanilide** is fundamental to its safe handling. The following table summarizes key quantitative data.



Property	Value	Source(s)
Molecular Formula	C10H10CINO2	[1][2]
Molecular Weight	211.645 g/mol	[2]
Melting Point	131-134 °C	[2][3]
Boiling Point	400.5 ± 30.0 °C at 760 mmHg	[2]
Flash Point	196.0 ± 24.6 °C	[2]
Density	1.3 ± 0.1 g/cm ³	[2]
Vapor Pressure	0.0 ± 0.9 mmHg at 25°C	[2]
Solubility	Soluble in acetone.	[3][4]
LogP (Octanol-Water Partition Coefficient)	1.82	[2]

Toxicological Information

Toxicological data is crucial for assessing potential health risks and implementing appropriate safety measures. While comprehensive human data is limited, animal studies and in-vitro data provide valuable insights.

Parameter	Value	Species	Route	Source(s)
LDLo (Lowest published lethal dose)	500 mg/kg	Mouse	Intraperitoneal	[2]
LD50 (Median Lethal Dose)	Not available	-	-	[5]
LC50 (Median Lethal Concentration)	Not available	-	-	[5]



Note: The absence of extensive LD50 and LC50 data necessitates a cautious approach, treating the substance with a high degree of care. One source indicates a potential for mutagenic effects in bacteria.[5]

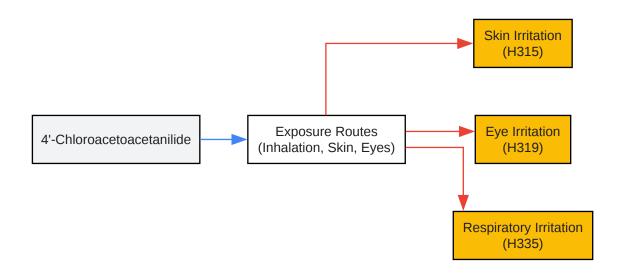
Hazard Identification and Classification

Based on the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **4'-Chloroacetoacetanilide** is classified with the following hazards:

Hazard Class	Hazard Statement	GHS Pictogram	Signal Word
Skin Irritation (Category 2)	H315: Causes skin irritation	Irritant	Warning
Eye Irritation (Category 2)	H319: Causes serious eye irritation	Irritant	Warning
Specific target organ toxicity — single exposure (Category 3), Respiratory system	H335: May cause respiratory irritation	Irritant	Warning

Source:[6]

The logical relationship between the hazards is illustrated in the diagram below.



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Hazard Pathway for 4'-Chloroacetoacetanilide

Experimental Protocols

Detailed experimental protocols for toxicological assessments are typically not disclosed in safety data sheets. However, the methodologies for determining key toxicological endpoints are standardized.

LDLo (Lowest Published Lethal Dose) Determination (General Methodology):

- Animal Model: A specific strain of animal (e.g., mice) is selected.
- Dose Administration: A range of doses of 4'-Chloroacetoacetanilide is administered to different groups of animals via a specific route (e.g., intraperitoneal injection).
- Observation: The animals are observed over a defined period for signs of toxicity and mortality.
- Data Analysis: The lowest dose that results in the death of any animal in a test group is reported as the LDLo.

Handling, Storage, and Emergency Procedures Personal Protective Equipment (PPE)

When handling **4'-Chloroacetoacetanilide**, the following personal protective equipment is mandatory:

- Eye Protection: Safety glasses with side-shields or goggles.[1]
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber).[1]
- Skin and Body Protection: Laboratory coat and, for larger quantities, additional protective clothing to prevent skin exposure.[1]
- Respiratory Protection: In case of dust formation or inadequate ventilation, a NIOSHapproved respirator is necessary.[5]

Storage



Store **4'-Chloroacetoacetanilide** in a tightly closed container in a dry, cool, and well-ventilated area.[1] It should be kept away from incompatible materials such as strong oxidizing agents.[5]

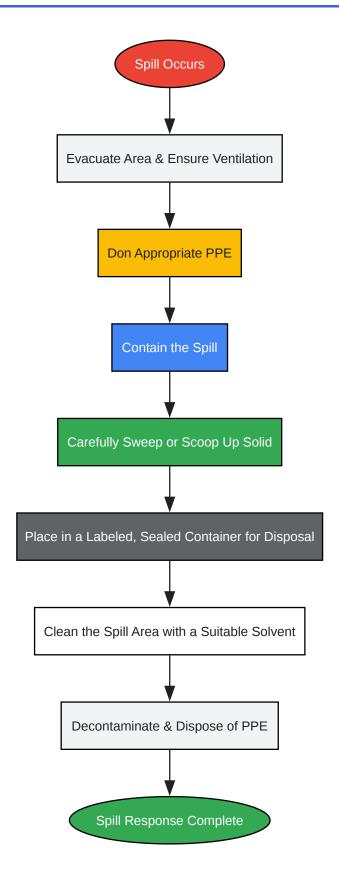
First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[7]
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. If skin irritation persists, seek medical attention.[7]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek medical attention.[6][7]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[7]

Accidental Release Measures

In the event of a spill, follow the general workflow outlined below.





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Workflow for Handling a 4'-Chloroacetoacetanilide Spill



For a large spill, it is crucial to prevent the material from entering drains.[7]

Fire and Explosion Data

- Flammability: May be combustible at high temperatures.[5]
- Fire Hazards: In the presence of heat or an ignition source, a fire is possible, especially with fine dust dispersed in the air.[5]
- Suitable Extinguishing Media: Use dry chemical powder, water spray, foam, or carbon dioxide.[7]
- Hazardous Combustion Products: Combustion may produce carbon oxides (CO, CO₂), nitrogen oxides (NO, NO₂), and halogenated compounds.[5]

This technical guide is intended to provide essential health and safety information. It is not a substitute for a comprehensive risk assessment that should be conducted before any new or modified use of **4'-Chloroacetoacetanilide**. Always refer to the most current Safety Data Sheet provided by the supplier.

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